

Essential Safety and Operational Guide for N'-hydroxy-2-methylpropanimidamide

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Compound of Interest

Compound Name: *N'-hydroxy-2-methylpropanimidamide*

Cat. No.: B3023365

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This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **N'-hydroxy-2-methylpropanimidamide**, tailored for research, scientific, and drug development professionals.

Hazard Identification and Immediate Precautions

N'-hydroxy-2-methylpropanimidamide is classified as a hazardous substance. Key hazards include:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[1]
- Skin Corrosion/Irritation: Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation: Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.[1]
- Explosion Risk: There is a risk of explosion if the substance is heated under confinement.[1]

Immediate precautionary measures upon handling this chemical include ensuring adequate ventilation, using personal protective equipment, and avoiding contact with skin and eyes.[1] Do not eat, drink, or smoke when using this product.[1]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **N'-hydroxy-2-methylpropanimidamide** to minimize exposure and ensure personal safety.

Protection Type	Specification	Standard
Eye and Face Protection	Chemical safety goggles or a face shield.	OSHA 29 CFR 1910.133 or European Standard EN166. [1]
Skin Protection	Appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.	---
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced.	Follow OSHA respirator regulations in 29 CFR 1910.134 or European Standard EN 149.
Body Protection	A lab coat or other protective clothing should be worn.	---

Step-by-Step Handling and Storage Procedures

Handling:

- Ventilation: Always handle **N'-hydroxy-2-methylpropanimidamide** in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Avoid Contact: Avoid all direct contact with the substance. Do not breathe dust, mist, vapors, or spray.[\[1\]](#)
- Personal Hygiene: Wash hands, face, and any exposed skin thoroughly after handling.[\[1\]](#)
- Safe Practices: Do not eat, drink, or smoke in the handling area.[\[1\]](#)

Storage:

- Container: Keep the container tightly closed.[1]
- Location: Store in a dry, cool, and well-ventilated place.[1]
- Incompatible Materials: Keep away from strong oxidizing agents and reducing agents.[1]
- Security: Store in a locked-up area.[1]

Emergency and First-Aid Protocols

Exposure Route	First-Aid Procedure
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Seek immediate medical attention.[1]
Skin Contact	Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Seek medical attention.[1]
Inhalation	Remove the individual from the exposure area to fresh air. If the person is not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[1]

Spill and Disposal Plan

Accidental Release Measures:

- Ensure Ventilation: Make sure the area is well-ventilated.
- Personal Precautions: Wear the appropriate personal protective equipment as outlined in Section 2.
- Containment and Cleanup: Absorb the spill with inert material (e.g., dry sand or earth) and place it into a suitable chemical waste container. Avoid generating dust.

Disposal:

Dispose of the chemical and its container at an approved waste disposal plant.[1] Do not allow the substance to enter drains or soil.

Physicochemical Data

Property	Value
Appearance	White Solid[1]
Melting Point	60 - 61 °C / 140 - 141.8 °F[1]
Molecular Formula	C ₄ H ₁₀ N ₂ O[2]
Molecular Weight	102.14 g/mol [2]

Workflow for Chemical Spill Response



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Caption: Workflow for a chemical spill response.

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